

An In-depth Technical Guide to the Physical Properties of 2-Methylbutyl Isovalerate

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Compound of Interest

Compound Name: 2-Methylbutyl isovalerate

Cat. No.: B1581877

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This guide provides a comprehensive overview of the core physical and chemical properties of **2-methylbutyl isovalerate**, tailored for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Data

2-Methylbutyl isovalerate, also known as 2-methylbutyl 3-methylbutanoate, is a fatty acid ester with a characteristic fruity and herbaceous aroma.^{[1][2]} It is found naturally in various plants and food items, including tomatoes, peppermint oil, and certain cheeses.^{[1][2]}

Table 1: Physical and Chemical Properties of **2-Methylbutyl Isovalerate**

| Property | Value | Source(s) |
|---------------------------------------|--|-----------------|
| Molecular Formula | C ₁₀ H ₂₀ O ₂ | [3][4] |
| Molecular Weight | 172.26 g/mol | [3][4] |
| Appearance | Colorless liquid | [1][2][3] |
| Odor | Herbaceous, fruity, with apple and green nuances | [1][2] |
| Boiling Point | 191-195 °C at 760 mmHg | [1][2][3][4][5] |
| Melting Point | -68.47 °C (estimated) | [2] |
| Density | 0.852-0.858 g/mL at 25 °C | [1][3][5] |
| Refractive Index (n _{20/D}) | 1.414 | [1][2] |
| Solubility | Insoluble in water; soluble in alcohol and oils | [1][2][5] |
| Vapor Pressure | 0.713 mmHg at 25 °C (estimated) | [5] |
| Flash Point | 143 °F (61.67 °C) | [5] |
| CAS Number | 2445-77-4 | [1][6] |

Experimental Protocols

1. Synthesis: Fischer Esterification

A common method for preparing **2-methylbutyl isovalerate** is through the direct Fischer esterification of 2-methylbutanol with isovaleric acid.[1][2]

Methodology:

- **Reactant Preparation:** Equimolar amounts of 2-methylbutanol and isovaleric acid are added to a round-bottom flask.

- **Catalyst Addition:** A catalytic amount of a strong acid, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH), is introduced to the mixture.
- **Reaction Setup:** The flask is fitted with a reflux condenser to prevent the loss of volatile reactants and products.
- **Heating:** The reaction mixture is heated to reflux, typically at a temperature between 60-120°C. The reaction is monitored for completion, which can take several hours.
- **Work-up and Purification:** Upon completion, the mixture is cooled. The catalyst is neutralized with a weak base (e.g., sodium bicarbonate solution). The organic layer is separated, washed with brine, and dried over an anhydrous salt (e.g., magnesium sulfate).
- **Isolation:** The final product is purified by fractional distillation to remove any unreacted starting materials and byproducts, yielding pure **2-methylbutyl isovalerate**.



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Fischer Esterification workflow for **2-methylbutyl isovalerate** synthesis.

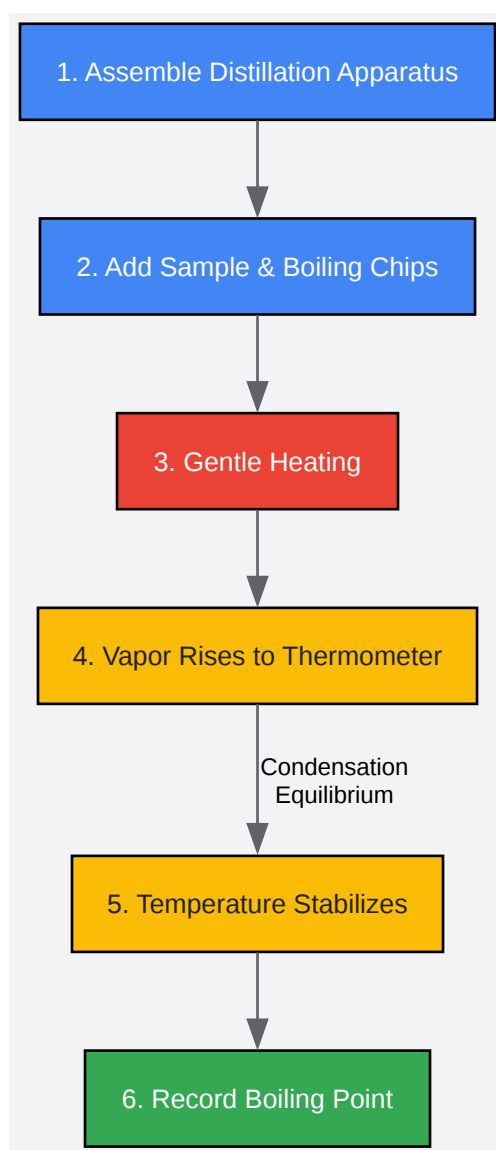
2. Determination of Boiling Point

The boiling point of a liquid is a key physical property that can be determined experimentally.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a heating mantle, a round-bottom flask containing the **2-methylbutyl isovalerate** sample and boiling chips, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Thermometer Placement:** The thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser. This ensures an accurate reading of the vapor temperature.

- **Heating:** The liquid is gently heated. As the liquid boils, the vapor rises, and its temperature is recorded.
- **Data Collection:** The temperature is recorded when it stabilizes, which occurs as the vapor continuously bathes the thermometer bulb and condenses into the collection flask. This stable temperature is the boiling point.
- **Pressure Correction:** The atmospheric pressure is recorded, as the boiling point is dependent on pressure. If the atmospheric pressure is not 760 mmHg, a correction may be applied.



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Experimental workflow for determining the boiling point of a liquid.

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